

Technical Guide: Physical Properties of (2,4-difluorophenyl)methanesulfonyl chloride

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Compound of Interest

	(2,4-difluorophenyl)methanesulfonyl chloride
Compound Name:	(2,4-difluorophenyl)methanesulfonyl chloride
Cat. No.:	B1302855

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(2,4-difluorophenyl)methanesulfonyl chloride**, a key reagent in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document summarizes its physicochemical characteristics and outlines a general synthetic protocol.

Core Physical and Chemical Data

(2,4-difluorophenyl)methanesulfonyl chloride is a white crystalline solid at room temperature.^[1] It is recognized for its role as a reactive intermediate in the synthesis of various organic compounds.^[1]

Quantitative Physical Properties

A summary of the available quantitative data for **(2,4-difluorophenyl)methanesulfonyl chloride** is presented in the table below. It is important to note that while key identifiers and some physical constants are well-documented, experimental data for properties such as boiling point, density, and solubility are not readily available in the reviewed literature.

Property	Value	Source(s)
CAS Number	179524-68-6	[1]
Molecular Formula	C ₇ H ₅ ClF ₂ O ₂ S	[2]
Molecular Weight	226.63 g/mol	[2]
Melting Point	40-41 °C	[1]
Appearance	White crystalline solid	[1]

Synthesis of (2,4-difluorophenyl)methanesulfonyl chloride

The primary route for the synthesis of **(2,4-difluorophenyl)methanesulfonyl chloride** involves the reaction of (2,4-difluorophenyl)methanesulfonic acid with a chlorinating agent, typically thionyl chloride.[\[1\]](#)

General Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **(2,4-difluorophenyl)methanesulfonyl chloride** is not widely published, a general procedure can be inferred from standard methods for the preparation of sulfonyl chlorides from sulfonic acids. The following protocol is a representative example based on the synthesis of methanesulfonyl chloride.

Materials:

- (2,4-difluorophenyl)methanesulfonic acid
- Thionyl chloride (SOCl₂)
- Sodium carbonate (Na₂CO₃) solution (for workup)
- Anhydrous solvent (e.g., dichloromethane or chloroform)
- Ice bath

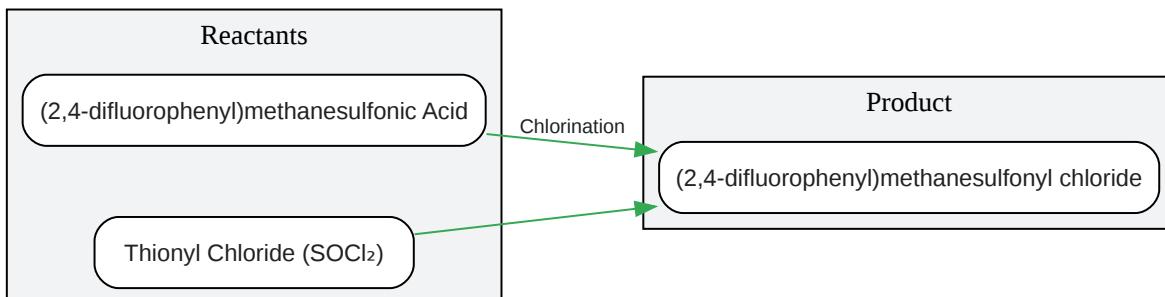
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Reaction Setup: A three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a gas outlet (connected to a trap for acidic gases), and a dropping funnel is assembled and dried thoroughly. The system is then placed under an inert atmosphere (e.g., nitrogen or argon).
- Reactant Addition: (2,4-difluorophenyl)methanesulfonic acid is dissolved or suspended in an anhydrous solvent in the reaction flask and cooled in an ice bath.
- Chlorination: Thionyl chloride is added dropwise to the cooled solution via the dropping funnel. The reaction is typically exothermic, and the rate of addition should be controlled to maintain a low temperature.
- Reaction Progression: After the addition is complete, the reaction mixture is allowed to warm to room temperature and may be heated to reflux to ensure the reaction goes to completion. The progress of the reaction can be monitored by techniques such as TLC or NMR spectroscopy.
- Workup: Upon completion, the reaction mixture is cooled, and the excess thionyl chloride and solvent are removed under reduced pressure. The crude product is then carefully quenched with ice-cold water or a sodium carbonate solution to neutralize any remaining acidic components.
- Purification: The product is extracted with an organic solvent. The organic layers are combined, washed with brine, dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), and filtered. The solvent is then removed in vacuo to yield the crude **(2,4-difluorophenyl)methanesulfonyl chloride**. Further purification can be achieved by recrystallization or chromatography.^[1]

Synthetic Workflow Diagram

The following diagram illustrates the general synthesis pathway for **(2,4-difluorophenyl)methanesulfonyl chloride**.



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Caption: Synthesis of **(2,4-difluorophenyl)methanesulfonyl chloride**.

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